

# Essential Safety and Operational Guide for 18:1 Biotinyl Cap PE

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## Compound of Interest

Compound Name: 18:1 Biotinyl Cap PE

Cat. No.: B12372313

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This guide provides crucial safety and logistical information for handling **18:1 Biotinyl Cap PE** (1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(cap biotinyl)), a lipid used in various research applications. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the product.

## Hazard Identification and Safety Summary

**18:1 Biotinyl Cap PE** is a hazardous chemical that requires careful handling. The primary hazards are outlined below.

Hazard Statement	Classification
Harmful if swallowed[1]	Acute toxicity, Oral (Category 4)[1]
Causes skin irritation[1]	Skin irritation (Category 2)
Causes serious eye irritation[1]	Eye irritation (Category 2A)
May cause respiratory irritation[1]	Specific target organ toxicity — single exposure (Category 3), Respiratory system
May damage fertility or the unborn child[1]	Reproductive toxicity (Category 1B)
Suspected of damaging fertility or the unborn child[1]	Reproductive toxicity (Category 2)
May cause damage to organs through prolonged or repeated exposure[1]	Specific target organ toxicity — repeated exposure (Category 2)

## Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **18:1 Biotinyl Cap PE**, the following personal protective equipment is mandatory.[1]

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear chemical-resistant gloves. The specific type of glove should be selected based on the compatibility with the solvent used to dissolve the lipid.
- Body Protection: A lab coat or protective clothing is required.
- Respiratory Protection: If handling the powdered form or creating aerosols, use a NIOSH-approved respirator.

## Operational and Disposal Plans

Engineering Controls: All handling of **18:1 Biotinyl Cap PE** should be conducted in a chemical fume hood.[1]

Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Read and understand the Safety Data Sheet (SDS).
- Weighing (if in solid form): If the compound is in a powdered form, weighing should be done in a chemical fume hood to avoid inhalation of dust.
- Dissolving: When preparing a solution, add the solvent to the vial containing the **18:1 Biotinyl Cap PE** slowly to avoid splashing.
- Use: When using the product, avoid contact with skin and eyes.
- Post-Handling: After handling, wash hands thoroughly. Contaminated clothing should be washed before reuse.[1]

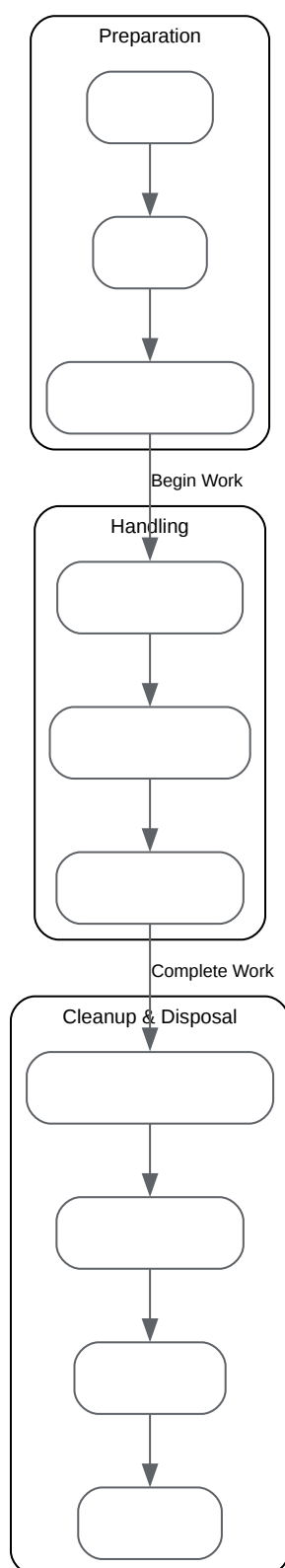
Storage: Store **18:1 Biotinyl Cap PE** in a tightly sealed container at -20°C.[1][2]

Disposal Plan: Dispose of waste material as special waste.[1] This should be done through a licensed disposal company and in accordance with local, state, and federal regulations. Do not allow the material to enter drains or water courses.[1]

## Emergency Procedures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]

## Workflow for Handling 18:1 Biotinyl Cap PE



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Caption: Workflow for the safe handling of **18:1 Biotinyl Cap PE**.

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## References

- [1. broadpharm.com](https://www.broadpharm.com) [broadpharm.com]
- [2. 18:1 Biotinyl Cap PE, 384835-51-2 | BroadPharm](#) [broadpharm.com]
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